

Chemical structure and properties of Edgeworoside C

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Compound of Interest

Compound Name: Edgeworoside C

Cat. No.: B12378355

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Edgeworoside C: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Edgeworoside C is a naturally occurring coumarin glycoside isolated from the medicinal plant *Edgeworthia chrysantha*. This document provides a detailed overview of its chemical structure, physicochemical properties, and known biological activities. It includes comprehensive spectroscopic data, detailed experimental protocols for its isolation and purification, and an outline of the methodology used to assess its analgesic properties. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the potential therapeutic applications of **Edgeworoside C**.

Chemical Structure and Properties

Edgeworoside C is a complex coumarin derivative characterized by a glycosidic linkage. Its chemical identity has been established through extensive spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Edgeworoside C**

Property	Value	Source
Chemical Name	Edgeworoside C	[1] [2]
CAS Number	126221-40-7	[2]
Molecular Formula	C ₂₄ H ₂₀ O ₁₀	[2]
Molecular Weight	468.41 g/mol	[2]
Appearance	White powder	[1]
Solubility	Information on specific solubility values is limited. For experimental purposes, stock solutions can be prepared and stored at -80°C for up to 6 months or at -20°C for up to 1 month. To enhance solubility, warming the solution to 37°C and using an ultrasonic bath is recommended.	
Melting Point	Data not available in the reviewed literature.	

Spectroscopic Data

The structural elucidation of **Edgeworoside C** was accomplished using one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The detailed ¹H and ¹³C NMR spectral data are presented below.[\[1\]](#)

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Edgeworoside C** (in DMSO-d₆)[\[1\]](#)

Position	^{13}C (δc)	^1H (δH , J in Hz)
2	160.5	6.30 (d, 9.5)
3	113.1	
4	144.6	
5	128.9	
6	117.8	
7	160.9	
8	102.1	
9	155.9	8.11 (d, 9.5)
10	112.5	
1'		
2'	102.0	
3'	156.3	
4'	121.0	
5'	130.5	
6'	105.7	7.71 (d, 8.5)
7'	10.6 (br s)	
8'	34.3	7.42 (d, 8.5)
9'	174.6	
Glc-1"	100.2	6.53 (d, 2.0)
Glc-2"	73.4	
Glc-3"	76.5	
Glc-4"	69.8	
Glc-5"	77.2	

Glc-6"

60.9

3.55 (m), 3.75 (m)

Biological Activity

Edgeworoside C has been investigated as part of broader studies on the pharmacological effects of compounds isolated from *Edgeworthia chrysantha*.

Table 3: Summary of Known Biological Activities of **Edgeworoside C**

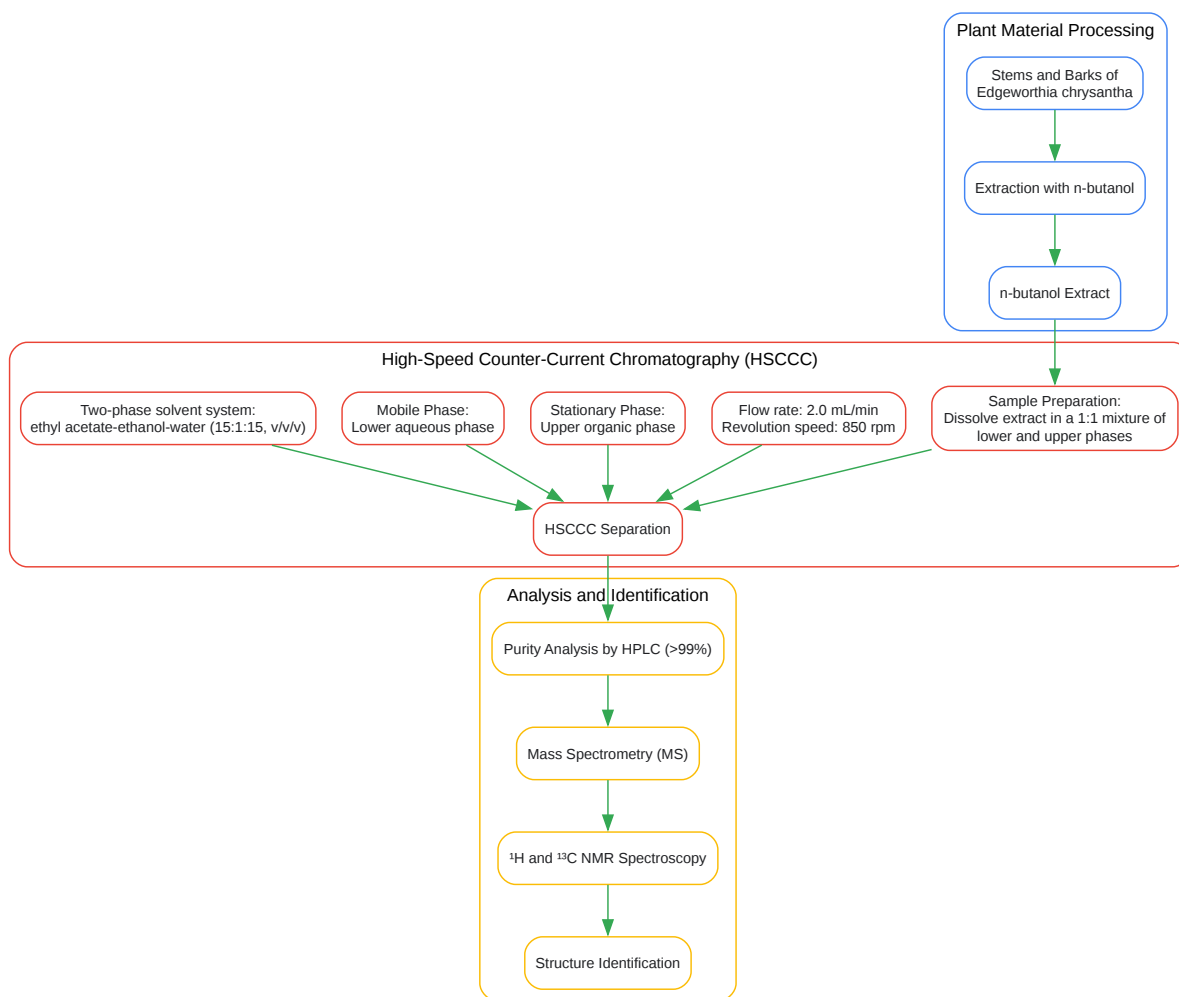
Activity	Experimental Model	Results	IC ₅₀	Source
Analgesic	Acetic acid-induced writhing test in mice	Shown analgesic effect.	Not Reported	[3]
Anti-inflammatory	Xylene-induced ear edema and Freund's complete adjuvant-induced paw edema in mice	No significant anti-inflammatory effect was observed.	Not Applicable	[3]
Cytotoxicity	Not Reported	Data not available in the reviewed literature.	Not Reported	

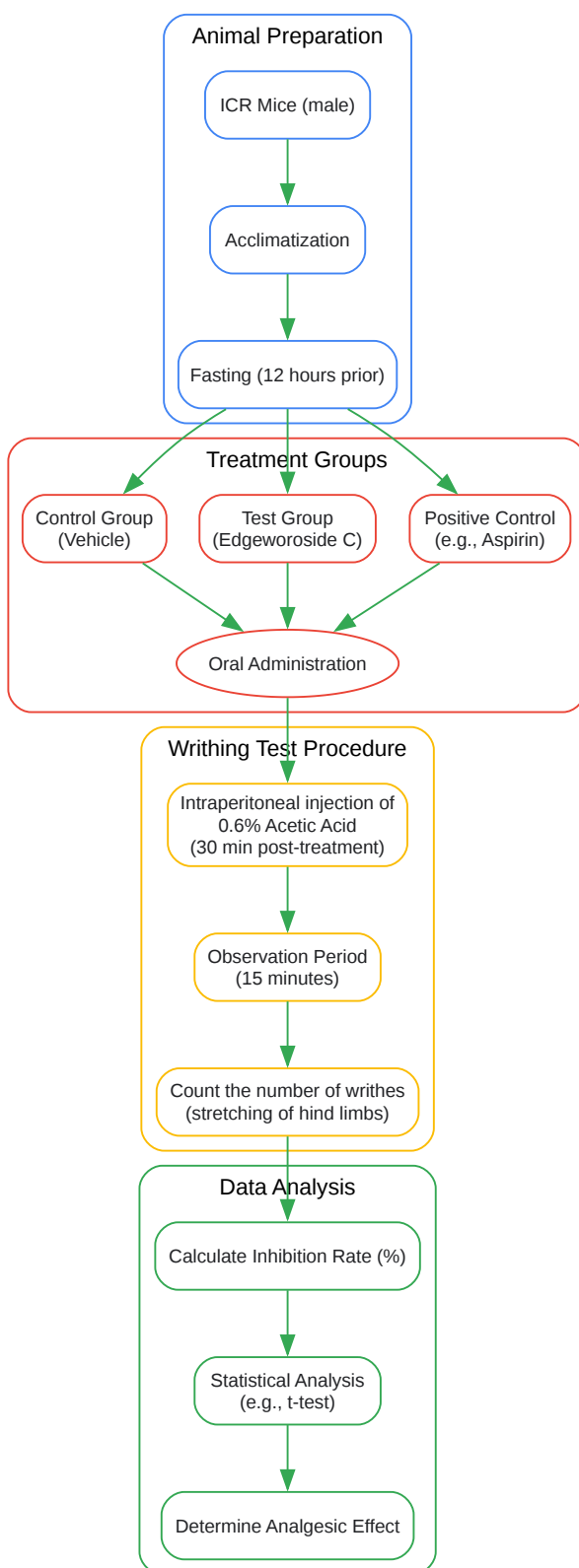
Experimental Protocols

Isolation and Purification of Edgeworoside C

Edgeworoside C can be isolated from the n-butanol extract of the stems and barks of *Edgeworthia chrysantha* using high-speed counter-current chromatography (HSCCC).[2]

Experimental Workflow for Isolation and Purification





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